

# In-Depth Technical Guide: Physical and Chemical Stability of 4-Vinylphenol-d4

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## Compound of Interest

Compound Name: 4-Vinylphenol-d4

Cat. No.: B12372730

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Disclaimer: This technical guide provides a comprehensive overview of the physical and chemical stability of 4-Vinylphenol. The stability data and characteristics for the deuterated analog, **4-Vinylphenol-d4**, are not readily available in public literature. However, the substitution of hydrogen with deuterium is generally considered to have a minimal impact on the overall chemical stability of a molecule. Therefore, the information presented herein for 4-Vinylphenol is expected to be largely applicable to **4-Vinylphenol-d4**. Researchers should, nevertheless, validate these assumptions through appropriate experimental testing for their specific applications.

## Introduction

4-Vinylphenol, also known as 4-hydroxystyrene, is a phenolic compound of significant interest in various fields, including the production of polymers and as a flavoring agent.<sup>[1]</sup> Its deuterated form, **4-Vinylphenol-d4**, serves as a valuable internal standard in analytical and metabolic studies. Understanding the physical and chemical stability of this compound is paramount for ensuring accurate experimental results, determining appropriate storage conditions, and defining its shelf-life. This guide summarizes the known physical and chemical properties, outlines potential degradation pathways, and provides generalized experimental protocols for stability assessment.

## Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of 4-Vinylphenol. This data is essential for the proper handling, storage, and use of the compound in a research

setting.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O	[2][3]
Molar Mass	120.15 g/mol	[2][3]
Appearance	Clear colorless to orange liquid or white sublimable solid	
Melting Point	73 °C	
Boiling Point	189 °C @ 760 mmHg	
Solubility	Slightly miscible with water. Soluble in Chloroform (Sparingly) and DMSO (Slightly).	
Sensitivity	Light Sensitive, Hygroscopic	

## Storage and Handling

Proper storage and handling are critical to maintain the integrity of **4-Vinylphenol-d4**. Based on the available data for 4-Vinylphenol, the following conditions are recommended:

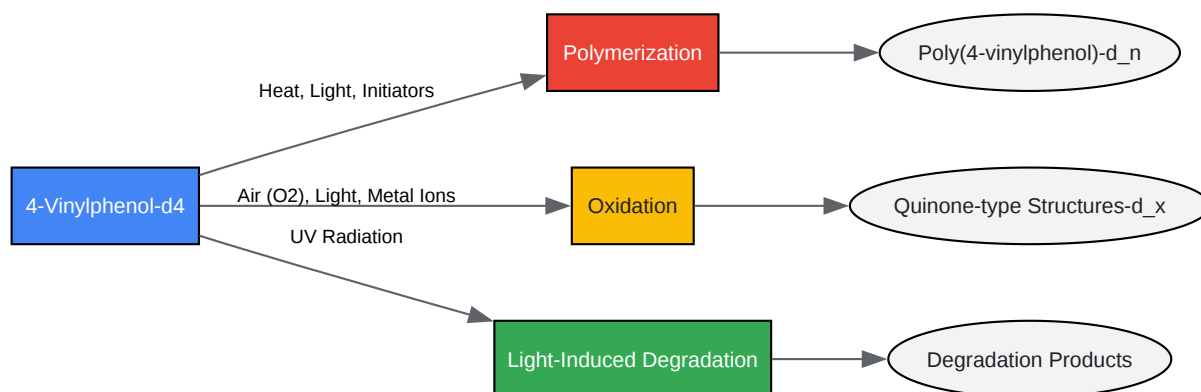
- **Storage Temperature:** Store in a tightly closed container in a dry, cool, and well-ventilated place. For maintaining product quality, refrigeration is recommended. Some suppliers recommend storage under an inert gas (nitrogen or argon) at 2-8°C.
- **Light Exposure:** The compound is light-sensitive and should be stored in a light-resistant container.
- **Moisture:** 4-Vinylphenol is hygroscopic and should be protected from moisture. Storage under an inert, dry atmosphere is advisable.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.

- **Handling:** Use personal protective equipment, including gloves and safety goggles, to prevent skin and eye contact. Ensure adequate ventilation to avoid inhalation of vapors. Use non-sparking tools and take precautions against electrostatic discharge.

## Potential Degradation Pathways

The chemical structure of 4-Vinylphenol, containing both a vinyl group and a phenolic hydroxyl group, makes it susceptible to several degradation pathways. The primary routes of degradation are likely to be polymerization, oxidation, and light-induced reactions.

- **Polymerization:** The vinyl group can undergo polymerization, especially in the presence of heat, light, or radical initiators. This can lead to the formation of poly(4-vinylphenol).
- **Oxidation:** The phenolic hydroxyl group is susceptible to oxidation, which can lead to the formation of colored quinone-type structures. This process can be accelerated by air (oxygen), light, and the presence of metal ions.
- **Light-Induced Degradation:** As a light-sensitive compound, exposure to UV radiation can promote both polymerization and oxidation reactions.



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Potential Degradation Pathways of **4-Vinylphenol-d4**

## Experimental Protocols for Stability Assessment

A comprehensive stability testing program is essential to understand the degradation profile of **4-Vinylphenol-d4**. This involves subjecting the compound to various stress conditions and analyzing the formation of degradation products over time.

## Forced Degradation Studies

Forced degradation, or stress testing, is performed to identify the likely degradation products and to establish the intrinsic stability of the molecule. This helps in developing and validating a stability-indicating analytical method.

Stress Conditions:

- Acidic Hydrolysis: Treat the sample with a dilute acid (e.g., 0.1 N HCl) at an elevated temperature (e.g., 60 °C).
- Basic Hydrolysis: Treat the sample with a dilute base (e.g., 0.1 N NaOH) at an elevated temperature (e.g., 60 °C).
- Oxidation: Expose the sample to an oxidizing agent (e.g., 3% H<sub>2</sub>O<sub>2</sub>) at room temperature.
- Thermal Degradation: Expose the solid or a solution of the sample to high temperatures (e.g., 80 °C).
- Photostability: Expose the sample to light according to ICH Q1B guidelines.

## Analytical Methodology

A stability-indicating analytical method is one that can accurately and precisely measure the decrease in the active ingredient concentration and the increase in the concentration of degradation products. High-Performance Liquid Chromatography (HPLC) is a commonly used technique for this purpose.

Example HPLC Method:

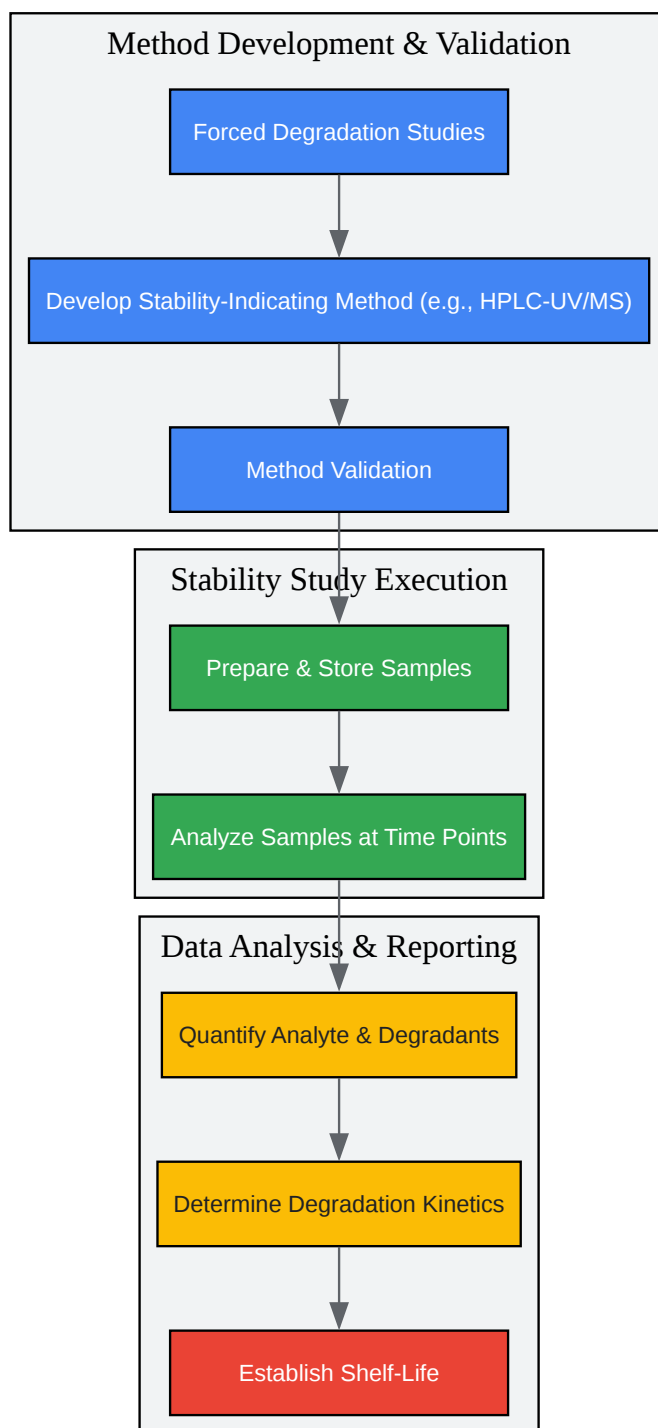
- Column: A reversed-phase C18 column is typically suitable for separating phenolic compounds.

- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is often employed.
- **Detection:** UV detection at a wavelength where 4-Vinylphenol and its potential degradation products have significant absorbance. A photodiode array (PDA) detector is useful for obtaining spectral information of the peaks.
- **Mass Spectrometry (MS) Detection:** Coupling HPLC with a mass spectrometer (LC-MS) is highly recommended for the identification and structural elucidation of degradation products.

## Long-Term Stability Studies

Long-term stability studies are conducted under recommended storage conditions to establish the shelf-life of the product.

- **Storage Conditions:** Store samples at the recommended temperature and humidity (e.g., 2-8 °C).
- **Testing Frequency:** Analyze the samples at specified time points (e.g., 0, 3, 6, 9, 12, 18, 24 months).
- **Parameters to be Tested:** Appearance, assay of **4-Vinylphenol-d4**, and quantification of any degradation products.



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### Experimental Workflow for Stability Testing

## Conclusion

While specific stability data for **4-Vinylphenol-d4** is not extensively documented, a comprehensive understanding of its non-deuterated counterpart, 4-Vinylphenol, provides a strong foundation for its handling, storage, and stability assessment. The compound is sensitive to light, heat, and oxygen, with polymerization and oxidation being the most probable degradation pathways. A robust stability testing program, employing techniques such as HPLC-UV/MS, is crucial for determining its shelf-life and ensuring the integrity of research data. Researchers are strongly encouraged to perform their own stability studies under their specific experimental conditions.

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